

# A Comparative Analysis of the Environmental Impact of Sebuthylazine and Alternative Herbicides

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sebuthylazine

Cat. No.: B166565

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This guide provides an objective comparison of the environmental impact of the triazine herbicide **Sebuthylazine** with other commonly used herbicides from different chemical classes. The following sections present a summary of their environmental fate, ecotoxicological effects, and the methodologies used to determine these parameters.

## Environmental Fate and Transport

The potential for a herbicide to impact non-target environments is largely determined by its persistence in soil and water and its mobility. Key parameters for assessing this are the soil half-life (DT50) and the soil organic carbon-water partitioning coefficient (Koc).

Herbicide	Chemical Class	Soil Half-life (DT50) (days)	Soil Sorption (Koc) (mL/g)	Mobility Potential
Sebutylazine	Triazine	25-30[1]	No specific data found, but triazines generally exhibit moderate to low mobility.	Moderate to Low
Atrazine	Triazine	13 - 261[2]	100	High
Terbuthylazine	Triazine	6.7 - 104[3]	151-514	Low to Moderate
Nicosulfuron	Sulfonylurea	26 (silt clay soil) [4]	Low potential for adsorption[5]	High
Glyphosate	Glycine derivative	7 - 60[6]	24,000 (binds tightly to soil)[7]	Low
Mesotrione	Triketone	4.5 - 32[8]	0.13 - 5.0 L/kg (pH dependent) [8]	High (anionic form)

## Ecotoxicological Profile

The toxicity of herbicides to non-target organisms is a critical aspect of their environmental risk assessment. The following table summarizes acute toxicity data for various aquatic and terrestrial organisms. The values are expressed as the median lethal dose (LD50) for terrestrial organisms and the median lethal or effective concentration (LC50/EC50) for aquatic organisms.

Herbicide	Organism	Endpoint	Toxicity Value (mg/kg or mg/L)	Toxicity Classification
Sebutylazine	Data not available	-	-	-
Atrazine	Rainbow Trout (Oncorhynchus mykiss)	96-h LC50	4.5 - 11	Moderately to Slightly Toxic
Daphnia magna	48-h EC50	6.9 - 29	Moderately to Highly Toxic	
Green Algae (Selenastrum capricornutum)	72-h EC50	0.043	Very Highly Toxic	
Bobwhite Quail	Acute Oral LD50	940	Slightly Toxic	
Terbuthylazine	Rainbow Trout (Oncorhynchus mykiss)	96-h LC50	3.4[9]	Moderately Toxic
Daphnia magna	48-h EC50	21.2[9]	Slightly Toxic	
Green Algae (Selenastrum capricornutum)	72-h EC50	0.019	Very Highly Toxic	
Bobwhite Quail	Acute Oral LD50	>2000	Practically Non-toxic	
Nicosulfuron	Rainbow Trout (Oncorhynchus mykiss)	96-h LC50	>1000[4]	Practically Non-toxic
Daphnia magna	48-h EC50	>1000[4]	Practically Non-toxic	
Green Algae (Selenastrum capricornutum)	72-h EC50	0.0087 (NOEC)	-	

Bobwhite Quail	Acute Oral LD50	>2000[4]	Practically Non-toxic	
Glyphosate	Rainbow Trout (Oncorhynchus mykiss)	96-h LC50	>10 - >1000[10]	Slightly to Practically Non-toxic
Daphnia magna	48-h EC50	>100	Practically Non-toxic	
Green Algae (Selenastrum capricornutum)	72-h EC50	>1	Slightly Toxic	
Bobwhite Quail	Acute Oral LD50	>2000	Practically Non-toxic	
Mesotrione	Rainbow Trout (Oncorhynchus mykiss)	96-h LC50	>120	Practically Non-toxic
Daphnia magna	48-h EC50	>120	Practically Non-toxic	
Green Algae (Selenastrum capricornutum)	72-h EC50	4.8	Moderately Toxic	
Bobwhite Quail	Acute Oral LD50	>2000	Practically Non-toxic	

## Experimental Protocols

The environmental fate and ecotoxicity data presented in this guide are typically generated following standardized international guidelines, primarily those developed by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality and comparability across different studies and substances.

## Environmental Fate Protocols

- **Aerobic and Anaerobic Transformation in Soil (OECD 307):** This test guideline is designed to evaluate the rate and pathway of degradation of a chemical in soil under both aerobic and anaerobic conditions.<sup>[7][11][12][13][14]</sup> The test substance, typically radiolabelled, is applied to soil samples which are then incubated in the dark under controlled temperature and moisture. At various time points, soil samples are analyzed to determine the concentration of the parent substance and its transformation products. This allows for the calculation of the soil half-life (DT50).
- **Adsorption - Desorption Using a Batch Equilibrium Method (OECD 106):** This method is used to determine the adsorption and desorption potential of a chemical in soil. The test involves equilibrating a solution of the test substance with a soil sample of known properties. The concentration of the substance in the solution is measured before and after equilibration to determine the amount adsorbed to the soil. This data is used to calculate the soil organic carbon-water partitioning coefficient (Koc), which is a key indicator of a substance's mobility in soil.

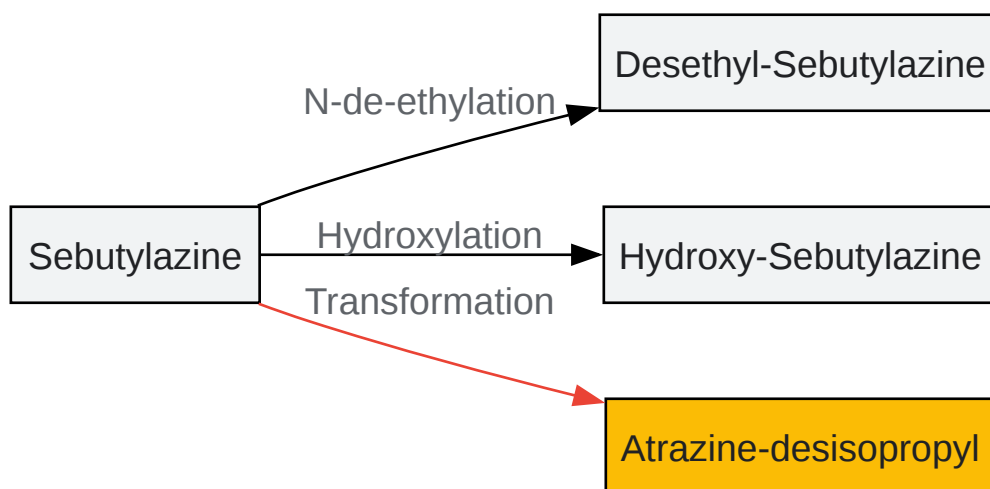
## Ecotoxicological Protocols

- **Fish, Acute Toxicity Test (OECD 203):** This test evaluates the acute lethal toxicity of a substance to fish. Fish are exposed to the test substance in water for a 96-hour period. Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentration that is lethal to 50% of the test fish (LC50) is calculated.
- **Daphnia sp. Acute Immobilisation Test (OECD 202):** This test assesses the acute toxicity of a substance to aquatic invertebrates, specifically *Daphnia magna*.<sup>[1][15][16][17][18]</sup> Young daphnids are exposed to the test substance for 48 hours, and the number of immobilized individuals is recorded. The effective concentration that causes immobilization in 50% of the daphnids (EC50) is then determined.
- **Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201):** This test determines the effect of a substance on the growth of freshwater algae.<sup>[19][20][21][22][23]</sup> A culture of algae is exposed to various concentrations of the test substance over a 72-hour period. The growth of the algae is measured, and the concentration that inhibits growth by 50% (EC50) is calculated.

## Visualizations

## Degradation Pathway of Sebuthylazine

The following diagram illustrates the primary degradation pathways of **Sebuthylazine** in the environment, which primarily involves N-dealkylation and hydroxylation.

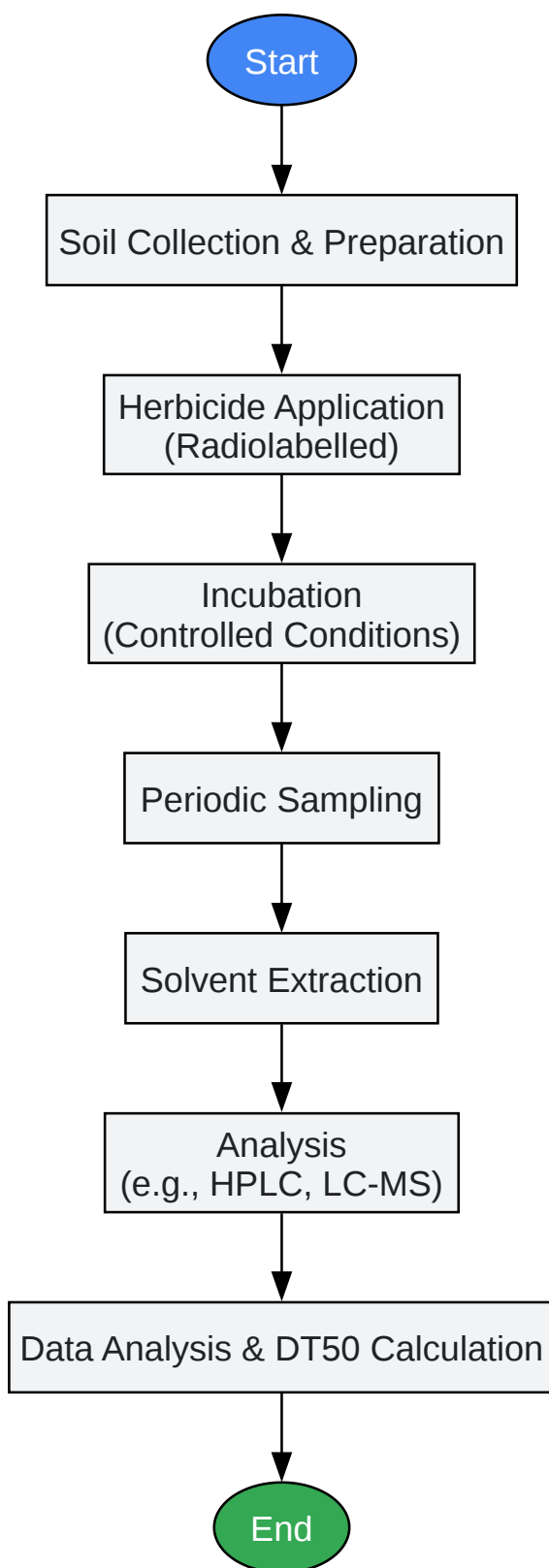


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Caption: Simplified degradation pathway of **Sebuthylazine**.

## Experimental Workflow for Soil Persistence Study (OECD 307)

This diagram outlines the key steps involved in determining the soil half-life of a herbicide according to the OECD 307 guideline.



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Caption: Workflow for determining herbicide soil persistence.

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- To cite this document: BenchChem. [A Comparative Analysis of the Environmental Impact of Sebuthylazine and Alternative Herbicides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166565#a-comparative-study-of-the-environmental-impact-of-sebuthylazine]

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